

The Occludin-ZO-1 Interaction: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	Occlusin
CAS No.:	101839-93-4
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For Researchers, Scientists, and Drug Development Professionals

Introduction

The integrity of epithelial and endothelial barriers is paramount for tissue homeostasis and is primarily maintained by tight junctions (TJs). These intricate cellular structures regulate paracellular permeability and maintain cell polarity. At the core of the TJ is a complex network of transmembrane and cytoplasmic proteins. Among these, the interaction between the transmembrane protein occludin and the scaffolding protein Zonula Occludens-1 (ZO-1) is a critical nexus for TJ assembly, stability, and signaling. This technical guide provides an in-depth exploration of the occludin-ZO-1 interaction, presenting quantitative data, detailed experimental protocols, and visualizations of the associated signaling pathways to support research and drug development endeavors aimed at modulating barrier function.

Core Interaction: Occludin and ZO-1 Binding

The interaction between occludin and ZO-1 is a cornerstone of tight junction architecture. The primary binding interface involves the C-terminal cytoplasmic domain of occludin and the Guanylate Kinase (GuK) domain of ZO-1.^[1] Specifically, the coiled-coil domain within the C-

terminus of occludin directly engages with the U5-GuK region of ZO-1.[\[2\]](#)[\[3\]](#)[\[4\]](#) This interaction is crucial for the proper localization of occludin at the tight junction and for linking the transmembrane components of the TJ to the actin cytoskeleton.[\[5\]](#)

Quantitative Analysis of the Occludin-ZO-1 Interaction

The affinity and stoichiometry of the occludin-ZO-1 interaction have been quantified using various biophysical techniques, notably Surface Plasmon Resonance (SPR). These studies provide a quantitative framework for understanding the dynamics of this crucial protein-protein interaction.

Parameter	Value	Experimental Condition	Reference
Dissociation Constant (KD)	639 ± 51 nM	Mouse occludin (378-521) and ZO-1 GuK domain (644-812)	[1] [6]
Association Rate Constant (ka)	4.14 ± 0.52 x 10 ³ M ⁻¹ s ⁻¹	Mouse occludin (378-521) and ZO-1 GuK domain (644-812)	[1] [6]
Dissociation Rate Constant (kd)	3.04 ± 0.38 x 10 ⁻³ s ⁻¹	Mouse occludin (378-521) and ZO-1 GuK domain (644-812)	[1] [6]
Stoichiometry	1:1	Occludin coiled-coil domain and ZO-1 PSG (PDZ3-SH3-GuK) domain	

Regulation of the Occludin-ZO-1 Interaction by Phosphorylation

The dynamic nature of the occludin-ZO-1 interaction is tightly regulated by post-translational modifications, primarily phosphorylation. A phosphorylation hotspot within the C-terminal tail of occludin is targeted by a variety of kinases and phosphatases, which fine-tune the binding affinity for ZO-1 and consequently modulate tight junction barrier function.[\[2\]](#)[\[7\]](#)

Key Phosphorylation Sites and Their Impact

Phosphorylation Site	Kinase(s)	Phosphatase(s)	Effect on ZO-1 Interaction	Functional Consequence	Reference
Tyrosine 398 (Y398)	c-Src	PTP1B	Decreases	Destabilizes tight junctions; increases barrier permeability.	[2] [2]
Tyrosine 402 (Y402)	c-Src	PTP1B	Decreases	Destabilizes tight junctions; increases barrier permeability.	[2] [2]
Serine 408 (S408)	Casein Kinase 2 (CK2)	PP2A	Decreases	Modulates interactions with claudin-1 and -2; regulates paracellular ion flux.	[7]
Serine 490 (S490)	-	-	Decreases	Associated with occludin endocytosis and barrier loss.	

Phosphorylation of occludin on tyrosine residues Y398 and Y402 by the non-receptor tyrosine kinase c-Src significantly attenuates its binding to ZO-1.[\[2\]](#) This dissociation is linked to the disruption of tight junctions and an increase in paracellular permeability, a process that can be initiated by oxidative stress.[\[8\]](#) Conversely, dephosphorylation of these residues by protein tyrosine phosphatase 1B (PTP1B) can restore the interaction and enhance barrier function.

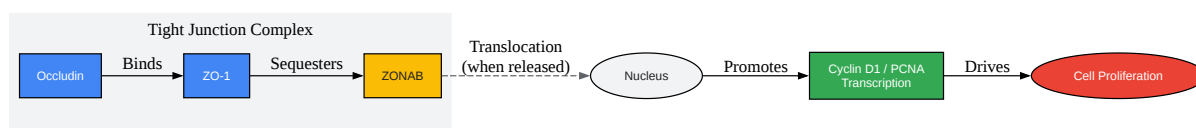
Phosphorylation of serine 408 by casein kinase 2 (CK2) also reduces the affinity of occludin for ZO-1.[7] This modification acts as a molecular switch that influences the dynamic exchange of TJ proteins and remodels the interactions between occludin, ZO-1, and specific claudins, thereby regulating paracellular ion permeability.[7] The activity of protein phosphatase 2A (PP2A) is implicated in the dephosphorylation of this and other serine/threonine residues on occludin.

Signaling Pathways Involving the Occludin-ZO-1 Interaction

The occludin-ZO-1 complex is not merely a structural component but also a signaling hub that influences critical cellular processes, including cell proliferation, apoptosis, and morphogenesis.

Regulation of Cell Proliferation

A key downstream signaling pathway involves the transcription factor ZO-1-associated nucleic acid-binding protein (ZONAB). Under conditions of high cell density, ZO-1 sequesters ZONAB at the tight junction, preventing its translocation to the nucleus.[6][9] This cytoplasmic retention of ZONAB inhibits the transcription of genes that promote cell cycle progression, such as cyclin D1 and proliferating cell nuclear antigen (PCNA).[3][6][7][9] Disruption of the occludin-ZO-1 interaction can lead to the release of ZONAB, its nuclear accumulation, and subsequent cell proliferation.[6][7][9]

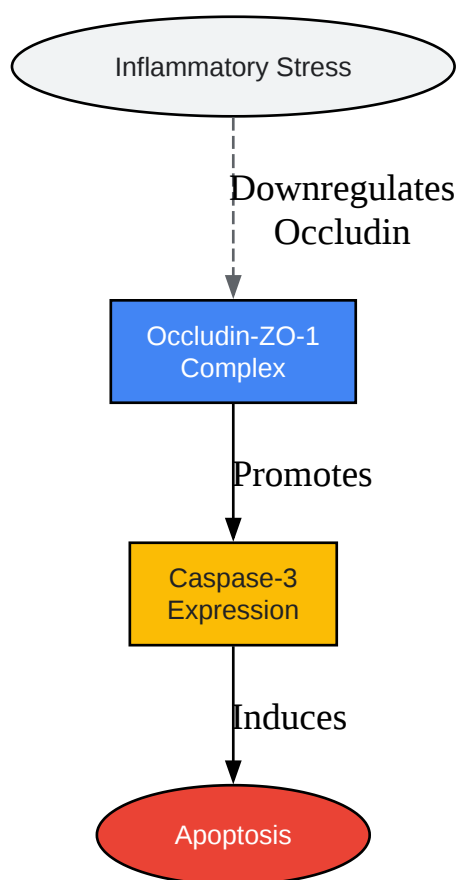


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Regulation of Cell Proliferation by the Occludin-ZO-1-ZONAB Axis.

Regulation of Apoptosis

Recent evidence indicates that occludin plays a role in regulating apoptosis by modulating the expression of caspase-3.[2] Loss of occludin has been shown to reduce caspase-3 expression and protect epithelial cells from apoptotic stimuli.[2] While the precise mechanism linking the occludin-ZO-1 interaction to caspase-3 expression is still under investigation, it highlights a non-canonical, barrier-independent function of this complex in cell fate determination.



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Role of the Occludin-ZO-1 Complex in Apoptosis Regulation.

Experimental Protocols

Detailed and validated protocols are essential for the accurate study of the occludin-ZO-1 interaction. The following sections provide step-by-step methodologies for key experiments.

Co-immunoprecipitation (Co-IP) of Endogenous Occludin and ZO-1

This protocol describes the co-immunoprecipitation of endogenous occludin and ZO-1 from epithelial cell lysates to demonstrate their in vivo interaction.

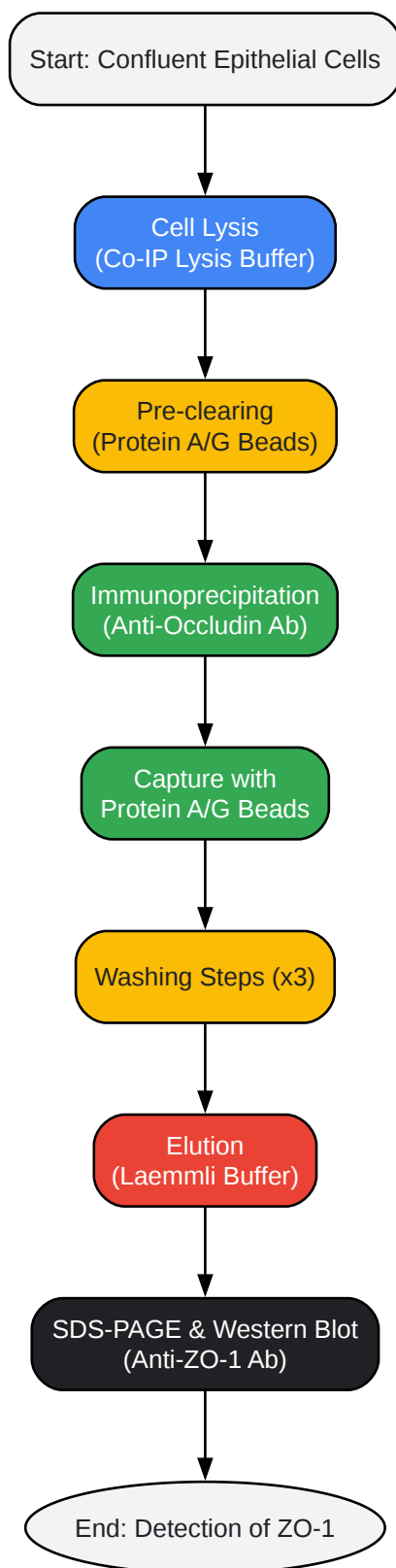
Materials:

- Epithelial cells (e.g., MDCK, Caco-2) grown to confluence
- Ice-cold Phosphate-Buffered Saline (PBS)
- Co-IP Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1 mM EDTA, 1% NP-40, 0.5% Sodium Deoxycholate, Protease and Phosphatase Inhibitor Cocktails
- Anti-Occludin antibody (for immunoprecipitation)
- Anti-ZO-1 antibody (for immunoblotting)
- Normal Rabbit or Mouse IgG (isotype control)
- Protein A/G magnetic beads
- Wash Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 0.1% NP-40
- Elution Buffer: 2x Laemmli sample buffer
- SDS-PAGE and Western blotting reagents

Procedure:

- Cell Lysis:
 - Wash confluent cell monolayers twice with ice-cold PBS.
 - Add 1 mL of ice-cold Co-IP Lysis Buffer to each 10-cm dish.
 - Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
 - Incubate on a rotator for 30 minutes at 4°C.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.

- Transfer the supernatant to a new pre-chilled tube.
- Pre-clearing:
 - Add 20 μ L of Protein A/G magnetic beads to the cell lysate.
 - Incubate on a rotator for 1 hour at 4°C.
 - Place the tube on a magnetic rack and transfer the supernatant to a new tube.
- Immunoprecipitation:
 - Add 2-4 μ g of anti-Occludin antibody or normal IgG control to the pre-cleared lysate.
 - Incubate on a rotator for 2-4 hours or overnight at 4°C.
 - Add 30 μ L of Protein A/G magnetic beads and incubate for an additional 1-2 hours at 4°C.
- Washing:
 - Pellet the beads on a magnetic rack and discard the supernatant.
 - Wash the beads three times with 1 mL of ice-cold Wash Buffer.
- Elution and Analysis:
 - Resuspend the beads in 40 μ L of 2x Laemmli sample buffer.
 - Boil the samples for 5-10 minutes at 95°C.
 - Pellet the beads and load the supernatant onto an SDS-PAGE gel.
 - Perform Western blotting using an anti-ZO-1 antibody to detect the co-immunoprecipitated protein.



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Co-immunoprecipitation Workflow for Occludin and ZO-1.

Förster Resonance Energy Transfer (FRET) Microscopy

FRET microscopy can be used to visualize the occludin-ZO-1 interaction in living cells. This protocol outlines a sensitized emission FRET experiment using fluorescently tagged proteins.

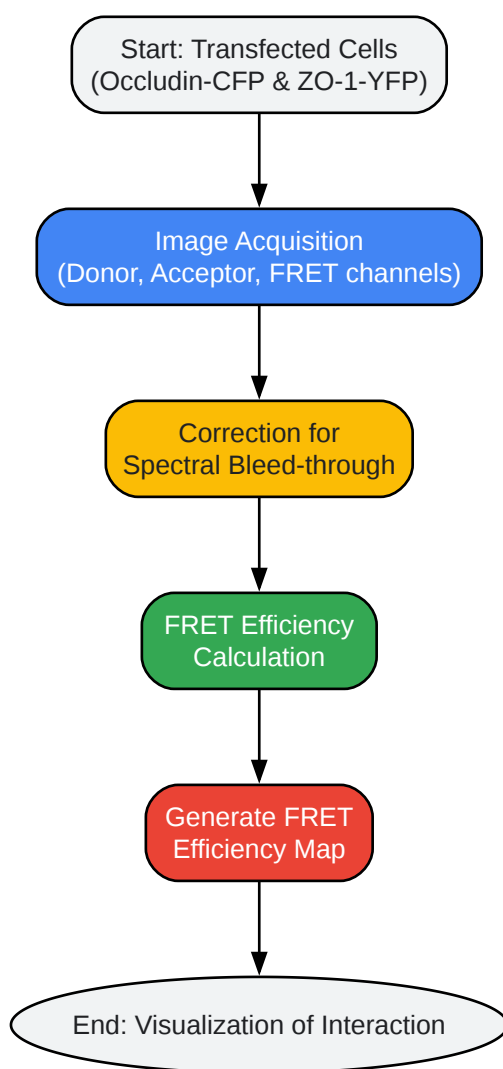
Materials:

- Epithelial cells (e.g., MDCK)
- Expression vectors for Occludin-CFP (donor) and ZO-1-YFP (acceptor)
- Transfection reagent
- Confocal laser scanning microscope with FRET capabilities
- Imaging medium (e.g., phenol red-free DMEM with HEPES)

Procedure:

- Cell Culture and Transfection:
 - Plate cells on glass-bottom dishes suitable for high-resolution imaging.
 - Co-transfect cells with Occludin-CFP and ZO-1-YFP expression vectors. Also, prepare samples with donor-only (Occludin-CFP) and acceptor-only (ZO-1-YFP) for correction of spectral bleed-through.
 - Allow 24-48 hours for protein expression.
- Image Acquisition:
 - Mount the dish on the microscope stage equipped with an environmental chamber (37°C, 5% CO₂).
 - Acquire three images for each FRET measurement:
 - Donor Channel: Excite with CFP laser (e.g., 440 nm) and detect emission in the CFP range (e.g., 460-500 nm).

- Acceptor Channel: Excite with YFP laser (e.g., 514 nm) and detect emission in the YFP range (e.g., 530-600 nm).
- FRET Channel: Excite with CFP laser and detect emission in the YFP range.
- Data Analysis:
 - Correct for background fluorescence and spectral bleed-through from the donor and acceptor channels into the FRET channel using the single-fluorophore control samples.
 - Calculate the corrected FRET efficiency (E) using a suitable algorithm (e.g., pixel-by-pixel calculation based on the intensity of the three channels).
 - Generate a FRET efficiency map to visualize the regions of interaction within the cell.



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FRET Microscopy Workflow for Occludin-ZO-1 Interaction.

Yeast Two-Hybrid (Y2H) Assay

The Y2H system is a powerful genetic method to screen for protein-protein interactions. This protocol describes a mating-based assay to test the interaction between occludin and ZO-1.

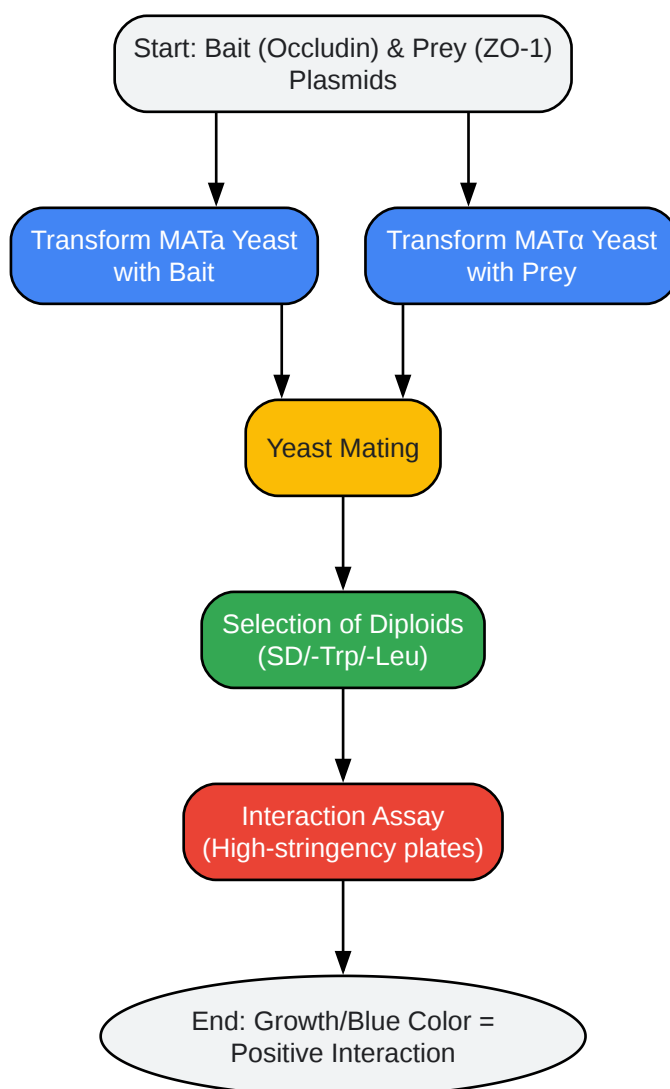
Materials:

- *Saccharomyces cerevisiae* strains of opposite mating types (e.g., MATa and MAT α)
- Yeast expression vectors: pGBKT7 (bait, TRP1 marker) and pGADT7 (prey, LEU2 marker)
- cDNA for human occludin C-terminus and ZO-1 GuK domain
- Yeast transformation reagents (e.g., LiAc/SS-DNA/PEG method)
- Yeast media: YPD, SD/-Trp, SD/-Leu, SD/-Trp/-Leu, SD/-Trp/-Leu/-His/-Ade with X- α -Gal

Procedure:

- Plasmid Construction:
 - Clone the occludin C-terminus cDNA into the pGBKT7 vector to create the "bait" plasmid.
 - Clone the ZO-1 GuK domain cDNA into the pGADT7 vector to create the "prey" plasmid.
- Yeast Transformation:
 - Transform the bait plasmid into the MATa yeast strain and select on SD/-Trp plates.
 - Transform the prey plasmid into the MAT α yeast strain and select on SD/-Leu plates.
- Mating:
 - Co-culture the transformed MATa and MAT α strains in YPD medium for 24 hours at 30°C with gentle shaking to allow mating.

- Selection of Diploids and Interaction Assay:
 - Plate the mating culture on SD/-Trp/-Leu plates to select for diploid yeast containing both plasmids.
 - Patch the diploid colonies onto high-stringency selection plates (SD/-Trp/-Leu/-His/-Ade) and plates containing X- α -Gal.
 - Incubate at 30°C for 3-5 days.
- Interpretation:
 - Growth on the high-stringency plates and the development of a blue color on the X- α -Gal plates indicate a positive interaction between occludin and ZO-1.



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Yeast Two-Hybrid Workflow for Occludin-ZO-1 Interaction.

Conclusion

The interaction between occludin and ZO-1 is a highly regulated and dynamic process that is fundamental to the structure and function of tight junctions. This guide has provided a comprehensive overview of the quantitative aspects of this interaction, the intricate regulatory mechanisms involving phosphorylation, and the downstream signaling pathways that impact key cellular functions. The detailed experimental protocols and visual workflows offer a practical resource for researchers and drug development professionals seeking to investigate and modulate this critical molecular interface. A thorough understanding of the occludin-ZO-1 complex is essential for the development of novel therapeutic strategies targeting a wide range of diseases characterized by barrier dysfunction.

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